

physical state and appearance of 6-(4-Chlorophenyl)morpholin-3-one

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Compound of Interest

Compound Name: 6-(4-Chlorophenyl)morpholin-3-one

CAS No.: 5196-95-2

Cat. No.: B1303002

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Technical Guide: 6-(4-Chlorophenyl)morpholin-3-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-(4-Chlorophenyl)morpholin-3-one is a substituted morpholinone derivative of interest in medicinal chemistry and drug discovery. Its structural motif, featuring a morpholin-3-one core coupled with a chlorophenyl group, makes it a potential scaffold for the development of novel therapeutic agents. The morpholine ring is a privileged structure in drug design, known to improve pharmacokinetic properties such as solubility and metabolic stability. The addition of a chlorophenyl moiety can significantly influence the compound's biological activity through various molecular interactions. This guide provides a detailed overview of the known physical and chemical properties of **6-(4-Chlorophenyl)morpholin-3-one**, offering a foundational understanding for researchers working with this compound.

Physicochemical Properties

The physical state and appearance of a compound are fundamental characteristics that provide initial insights into its purity and handling requirements. While detailed descriptive data for **6-(4-Chlorophenyl)morpholin-3-one** is not extensively documented in publicly available literature, key physical properties have been reported by chemical suppliers.

Physical State and Appearance

Based on available data and comparison with analogous compounds, **6-(4-Chlorophenyl)morpholin-3-one** is a solid at ambient temperature. This is strongly supported by its reported melting point.

While a specific description of its appearance is not explicitly available, related morpholin-3-one derivatives are typically crystalline solids. For instance, the parent compound, morpholin-3-one, is described as a white to almost white powder or crystal. Similarly, 4-(4-aminophenyl)morpholin-3-one is characterized as a white to slightly reddish-colored solid or a white to almost white powder to crystal. Based on these closely related structures, it can be inferred that **6-(4-Chlorophenyl)morpholin-3-one** is likely a white to off-white crystalline solid or powder.

A summary of the key physical properties is presented in the table below:

Property	Value	Source
CAS Number	5196-95-2	LookChem[1]
Molecular Formula	C ₁₀ H ₁₀ ClNO ₂	LookChem[1]
Molecular Weight	211.64 g/mol	LookChem[1]
Melting Point	142-145 °C	LookChem[1]
Physical State	Solid	Inferred from melting point
Appearance	Likely a white to off-white crystalline solid or powder	Inferred from analogous compounds

Experimental Protocols

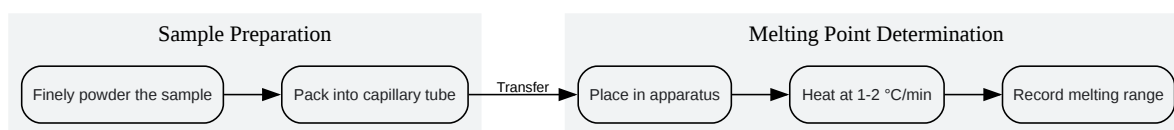
Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range, as reported for **6-(4-Chlorophenyl)morpholin-3-one** (142-145°C), suggests a relatively pure substance.

Methodology:

A standard capillary melting point apparatus can be used for this determination.

- **Sample Preparation:** A small amount of the crystalline **6-(4-Chlorophenyl)morpholin-3-one** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute near the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample has liquefied are recorded. This range is the melting point of the substance.



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Caption: Workflow for Melting Point Determination.

Spectroscopic Characterization (Inferred)

While specific spectroscopic data for **6-(4-Chlorophenyl)morpholin-3-one** is not readily available in the public domain, the expected spectral characteristics can be inferred based on

its structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the chlorophenyl ring and the methylene protons of the morpholin-3-one ring. The aromatic protons would likely appear as a set of doublets in the downfield region (typically 7.0-7.5 ppm). The methylene protons of the morpholine ring would appear as multiplets in the upfield region (typically 3.0-4.5 ppm).
- ^{13}C NMR: The carbon NMR spectrum would show characteristic peaks for the carbonyl carbon of the lactam (around 170 ppm), the aromatic carbons (120-140 ppm), and the aliphatic carbons of the morpholine ring (40-70 ppm).

For comparison, the ^1H NMR of the related compound 4-(4-aminophenyl)morpholin-3-one has been documented.[\[2\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **6-(4-Chlorophenyl)morpholin-3-one** is expected to exhibit characteristic absorption bands. A strong absorption band corresponding to the C=O stretching of the lactam functional group would be prominent, typically in the range of 1650-1680 cm^{-1} . Other significant peaks would include C-H stretching vibrations for the aromatic and aliphatic protons, C-O-C stretching of the ether linkage in the morpholine ring, and C-Cl stretching from the chlorophenyl group. The IR spectrum for 4-(4-aminophenyl)morpholin-3-one is available and can serve as a reference.[\[3\]](#)

Mass Spectrometry (MS)

Mass spectrometry would provide information on the molecular weight and fragmentation pattern of the molecule. The molecular ion peak (M^+) would be expected at m/z corresponding to the molecular weight of 211.64. Due to the presence of chlorine, an isotopic peak ($\text{M}+2$) at approximately one-third the intensity of the molecular ion peak would also be observed, which is a characteristic signature for monochlorinated compounds.

Conclusion

6-(4-Chlorophenyl)morpholin-3-one is a solid compound with a melting point of 142-145 °C. While its exact appearance is not definitively documented, it is reasonably inferred to be a white to off-white crystalline solid based on the physical properties of its structural analogues. The provided experimental protocol for melting point determination and the inferred spectroscopic characteristics offer a valuable resource for researchers initiating work with this compound. Further empirical studies are warranted to fully characterize its physical and spectroscopic properties.

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